

Introduction to 2,2-dichloroethane-1,1-diol (Chloral Hydrate)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

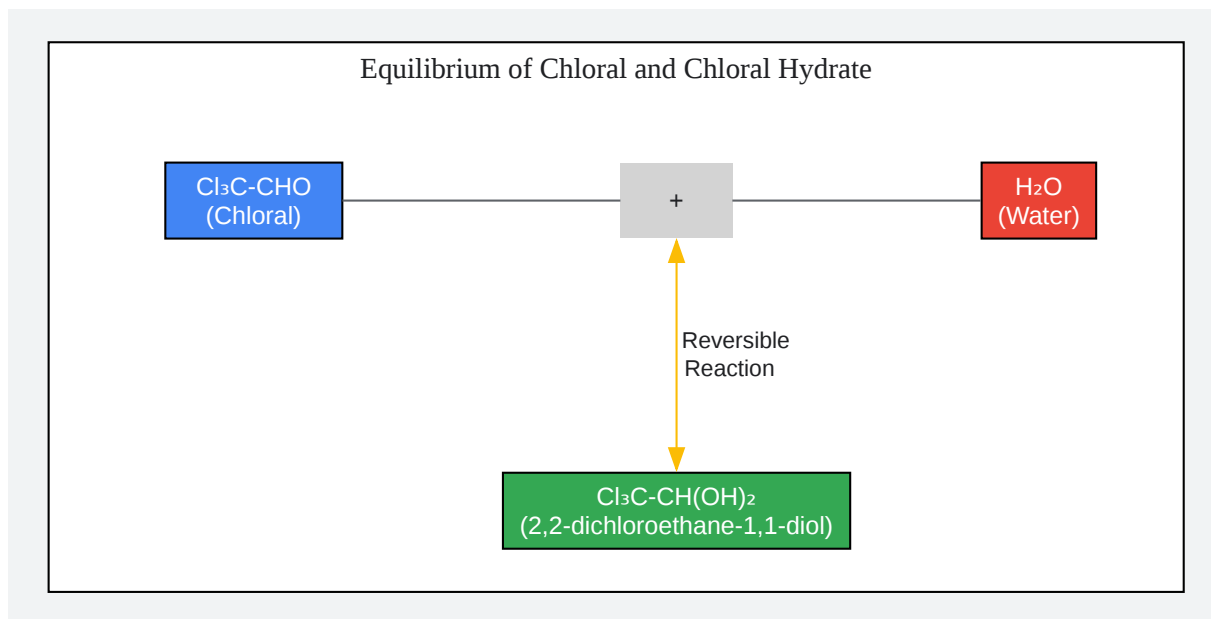
Compound Name: 2,2-Dichloroethane-1,1-diol

Cat. No.: B120590

[Get Quote](#)

2,2-dichloroethane-1,1-diol (CAS No: 302-17-0), is the hydrate of trichloroacetaldehyde (chloral).^{[3][4]} Unlike many geminal diols which are unstable, chloral hydrate is a stable, crystalline solid at room temperature.^{[5][6][7]} This stability is crucial for its use as a sedative, hypnotic, and chemical reagent.^{[2][8]} In aqueous solutions, chloral hydrate exists in a reversible equilibrium with its aldehyde form, chloral.^{[8][9]} Its solubility in organic solvents is a critical parameter for its application in organic synthesis, formulation development, and as a laboratory reagent.^[2]

The equilibrium between chloral and chloral hydrate is fundamental to its chemistry. The presence of electron-withdrawing chlorine atoms on the alpha-carbon destabilizes the carbonyl group of chloral, favoring the formation of the more stable hydrated gem-diol form.



[Click to download full resolution via product page](#)

Caption: Reversible hydration of chloral to form **2,2-dichloroethane-1,1-diol**.

Quantitative Solubility Data

The solubility of **2,2-dichloroethane-1,1-diol** has been determined in a range of organic solvents. The following tables summarize available quantitative and qualitative data.

Table 1: Quantitative Solubility in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g of Solvent)	Solubility (g/100 mL of Solvent)	Reference
Ethanol	0	188	-	[10]
5	200	-	[10]	
20	425	-	[10]	
25	-	~75 (as ~750 g/L)	[11]	
30	950	-	[10]	
45	5600	-	[10]	
Chloroform	0	-	3.8	[10]
10	-	5.2	[10]	
20	-	15.5	[10]	
27.7	-	65	[10]	
Diethyl Ether	25	-	200	[1] [10]
Toluene	0	3.25	-	[1] [10]
10	8	-	[1] [10]	
20	21	-	[1] [10]	
35	77	-	[1] [10]	
45	200	-	[1] [10]	
Carbon Disulfide	20	-	1.47	[1] [10]
Pyridine	20	80.9	-	[1] [10]
Quinoline	20	12.56	-	[1] [10]
Glycerol	20	200	-	[10]
Olive Oil	-	-	1 g in 1.4 mL (~71.4 g/100mL)	[3]

Table 2: Qualitative Solubility in Organic Solvents

Solvent	Solubility Description	Reference
Acetone	Freely soluble / Very soluble	[1][3][12][13]
Methyl Ethyl Ketone (MEK)	Freely soluble / Very soluble	[1][3][12][13]
Benzene	Very soluble / Sparingly soluble	[1][2][3][12][13]
Carbon Tetrachloride	Moderately or sparingly soluble	[3][12][13]
Petroleum Ether	Moderately or sparingly soluble	[3][12][13]
Turpentine	Moderately or sparingly soluble	[3][12][13]

Note: Conflicting reports exist for benzene solubility, which may depend on the specific grade of the solvent and experimental conditions.

Experimental Protocol for Solubility Determination

While specific protocols for **2,2-dichloroethane-1,1-diol** are not detailed in the literature surveyed, a generalized and robust methodology based on the equilibrium method for determining the solubility of a solid compound in a solvent is provided below.

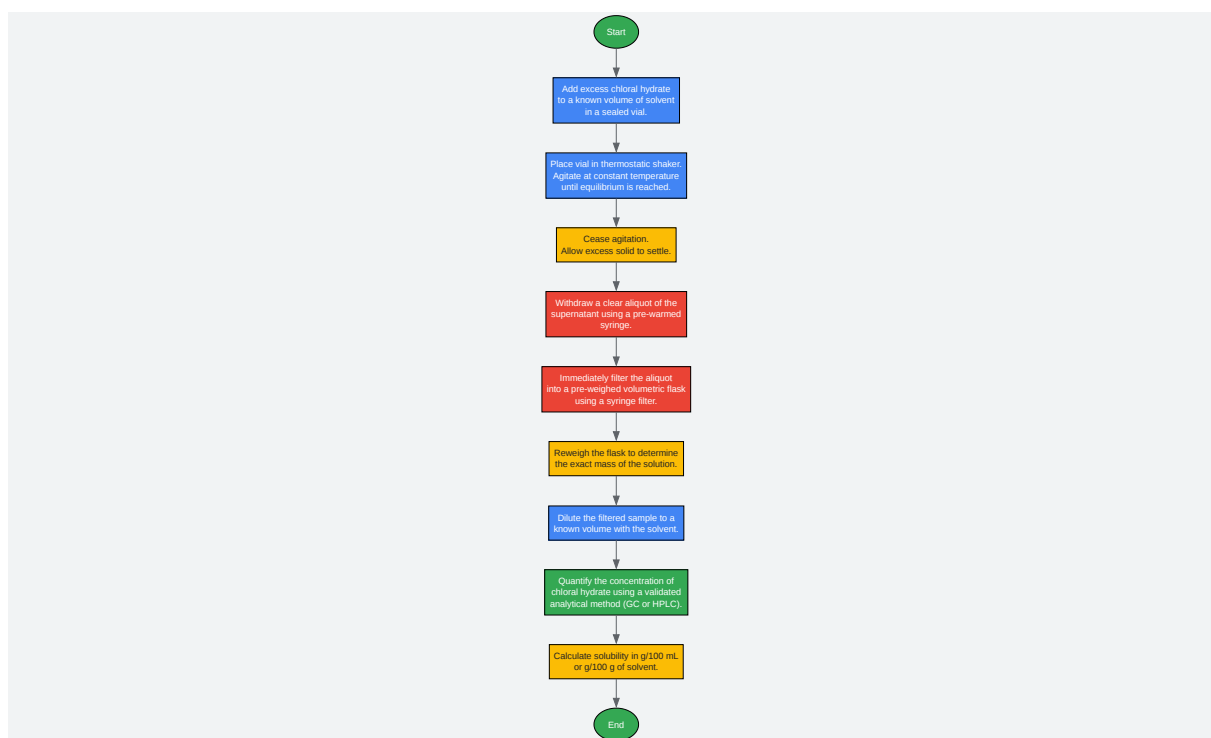
Objective: To determine the equilibrium solubility of **2,2-dichloroethane-1,1-diol** in a selected organic solvent at a constant temperature.

1. Materials and Apparatus:

- **2,2-dichloroethane-1,1-diol** (Chloral Hydrate), USP grade ($\geq 99.5\%$ purity)[13]
- Selected organic solvent, analytical grade
- Thermostatic shaker bath or magnetic stirrer with a temperature-controlled plate
- Calibrated thermometer
- Syringe filters (e.g., 0.45 μm PTFE)

- Volumetric flasks, pipettes, and vials
- Analytical balance
- Gas chromatograph with an appropriate detector (e.g., Electron Capture Detector) or High-Performance Liquid Chromatograph (HPLC)[13][14]

2. Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the experimental determination of solubility.

3. Procedure:

- Preparation: Add an excess amount of **2,2-dichloroethane-1,1-diol** to a known volume or mass of the chosen solvent in a sealed, screw-cap vial. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Place the vial in a thermostatic shaker bath set to the desired temperature. Agitate the mixture for a predetermined period (e.g., 24-48 hours) sufficient to reach equilibrium. Preliminary kinetic studies should be performed to determine the time required to reach a steady-state concentration.
- Sampling: After equilibration, stop the agitation and allow the vial to stand undisturbed in the bath for several hours to permit the excess solid to settle.
- Filtration and Dilution: Carefully withdraw an aliquot of the clear supernatant using a syringe pre-heated to the experimental temperature to prevent premature crystallization. Immediately pass the solution through a syringe filter (e.g., 0.45 μm) into a tared volumetric flask.
- Quantification: Determine the weight of the collected filtrate. Dilute the sample to the flask's mark with the solvent. Analyze the concentration of **2,2-dichloroethane-1,1-diol** in the diluted sample using a pre-calibrated and validated analytical method, such as gas chromatography (GC), which can analyze chloral hydrate as it breaks down to chloral upon vaporization.[\[13\]](#)

4. Data Calculation:

- Solubility in g/100 mL:
 - $\text{Solubility} = (C * D * V_{\text{flask}}) / V_{\text{aliquot}}$
 - Where:
 - C = Concentration from analytical instrument (g/mL)
 - D = Dilution factor
 - V_{flask} = Volume of the volumetric flask (mL)

- V_{aliquot} = Volume of the initial aliquot taken (mL)
- Solubility in g/100 g:
 - Calculate the mass of the solute and the mass of the solvent in the filtered aliquot and normalize to 100 g of solvent.

This guide provides essential data and standardized methodologies for professionals working with **2,2-dichloroethane-1,1-diol**. Accurate solubility data is fundamental for ensuring the success of chemical syntheses, drug formulation, and other scientific applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloral hydrate - Sciencemadness Wiki [sciencemadness.org]
- 2. Chloral hydrate - Wikipedia [en.wikipedia.org]
- 3. Chloral Hydrate | C₂H₃Cl₃O₂ | CID 2707 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CHLORAL HYDRATE [inchem.org]
- 5. api.pageplace.de [api.pageplace.de]
- 6. Macrocyclic geminal diols: synthesis, structures, stability and photophysical properties - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Macrocyclic geminal diols: synthesis, structures, stability and photophysical properties - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 8. CHLORAL AND CHLORAL HYDRATE - Trichloroethylene, Tetrachloroethylene, and Some Other Chlorinated Agents - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. chloral hydrate [chemister.ru]
- 11. cdn.who.int [cdn.who.int]
- 12. scent.vn [scent.vn]

- 13. Chloral and chloral hydrate - Some Drinking-water Disinfectants and Contaminants, including Arsenic - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- To cite this document: BenchChem. [Introduction to 2,2-dichloroethane-1,1-diol (Chloral Hydrate)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120590#solubility-of-2-2-dichloroethane-1-1-diol-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com